

Hydroxy Methyl Linagliptin: A Technical Guide to a Linagliptin Impurity

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Hydroxy Methyl Linagliptin**, a potential impurity associated with the dipeptidyl peptidase-4 (DPP-4) inhibitor, Linagliptin. This document details its chemical identity, potential formation pathways, analytical methodologies for detection and quantification, and discusses the regulatory landscape for controlling such impurities. While specific data on the biological activity of **Hydroxy Methyl Linagliptin** is not extensively available in public literature, this guide outlines the necessary experimental protocols for its evaluation.

Introduction to Linagliptin and its Impurities

Linagliptin is a potent and selective inhibitor of DPP-4, an enzyme responsible for the degradation of incretin hormones like glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).[1][2] By inhibiting DPP-4, Linagliptin increases the levels of active incretins, which in turn stimulates insulin secretion and suppresses glucagon release in a glucose-dependent manner, thereby improving glycemic control in patients with type 2 diabetes.[1][3]

The manufacturing and storage of any active pharmaceutical ingredient (API), including Linagliptin, can lead to the formation of impurities.[4][5] These impurities can arise from starting materials, intermediates, by-products of side reactions, or degradation of the final product.[4][5] Regulatory bodies like the International Council for Harmonisation (ICH) have strict guidelines for the identification, qualification, and control of impurities in drug substances and products to ensure their safety and efficacy.[6]

Chemical Profile of Hydroxy Methyl Linagliptin

Chemical Name: 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione

Molecular Formula: $C_{27}H_{34}N_8O_3$

Molecular Weight: 518.62 g/mol

Structure:

Caption: Chemical Structure of Linagliptin.

While the exact structure of "**Hydroxy Methyl Linagliptin**" is not definitively provided in the initial search, based on its name, it is a derivative of Linagliptin with hydroxyl and methyl groups added to the core structure. The precise location of these modifications would require detailed spectroscopic analysis.

Potential Formation Pathways

The exact mechanism for the formation of **Hydroxy Methyl Linagliptin** is not well-documented in publicly available literature. However, based on the principles of organic chemistry and knowledge of drug degradation, several plausible pathways can be proposed:

- **Oxidative Degradation:** The Linagliptin molecule contains several sites susceptible to oxidation. The butynyl side chain, the piperidine ring, and the quinazoline moiety could potentially undergo oxidation, leading to the introduction of a hydroxyl group. Subsequent enzymatic or chemical methylation could then occur. Forced degradation studies on Linagliptin have shown that it is susceptible to oxidative conditions.[7][8]

- **Metabolism:** If **Hydroxy Methyl Linagliptin** is a metabolite of Linagliptin, it would be formed in vivo through enzymatic reactions, primarily by cytochrome P450 enzymes in the liver. These enzymes are known to catalyze hydroxylation and other oxidative reactions.
- **Process-Related Impurity:** It is also possible that **Hydroxy Methyl Linagliptin** is a process-related impurity, formed from starting materials or intermediates used in the synthesis of Linagliptin.^{[4][5]} The synthesis of Linagliptin involves multiple steps, and side reactions could potentially introduce the hydroxyl and methyl functionalities.^{[4][9]}

Analytical Methodologies

The detection and quantification of impurities like **Hydroxy Methyl Linagliptin** are crucial for ensuring the quality and safety of Linagliptin products. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the most common techniques employed for this purpose.^{[10][11]}

Quantitative Data

Specific pharmacopeial limits for **Hydroxy Methyl Linagliptin** have not been identified in the public domain. However, the ICH Q3A(R2) and Q3B(R2) guidelines provide general thresholds for reporting, identification, and qualification of impurities in new drug substances and products.^[6] These thresholds are based on the maximum daily dose of the drug. For a drug like Linagliptin with a relatively low daily dose, the identification threshold for an unknown impurity is typically around 0.10% to 0.15%.

Parameter	Value	Reference
Reporting Threshold	≥ 0.05%	ICH Q3A(R2)
Identification Threshold	≥ 0.10%	ICH Q3A(R2)
Qualification Threshold	≥ 0.15%	ICH Q3A(R2)
Typical Levels of Process-Related Impurities in Linagliptin	0.05% to 0.15%	^[12]

Table 1: General ICH Thresholds for Impurities and Typical Levels in Linagliptin.

Experimental Protocols

This protocol describes a general reversed-phase HPLC method for the quantification of Linagliptin and its impurities.

Objective: To quantify the levels of **Hydroxy Methyl Linagliptin** in a Linagliptin drug substance or product.

Materials:

- Linagliptin reference standard
- **Hydroxy Methyl Linagliptin** reference standard
- HPLC grade acetonitrile
- HPLC grade methanol
- Orthophosphoric acid
- Purified water
- Linagliptin sample (drug substance or crushed tablets)

Instrumentation:

- HPLC system with a UV detector (e.g., PDA detector)
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a mixture of a phosphate buffer (e.g., 0.1% orthophosphoric acid in water, pH adjusted) and an organic solvent (e.g., acetonitrile or methanol) in a suitable ratio (e.g., 60:40 v/v).^[11] The exact composition should be optimized for the best separation of **Hydroxy Methyl Linagliptin** from Linagliptin and other impurities.

- **Standard Solution Preparation:** Accurately weigh and dissolve the Linagliptin and **Hydroxy Methyl Linagliptin** reference standards in a suitable diluent (e.g., mobile phase or a mixture of water and organic solvent) to prepare stock solutions. Prepare a series of working standard solutions by diluting the stock solutions to known concentrations.
- **Sample Solution Preparation:** Accurately weigh a quantity of the Linagliptin sample and dissolve it in the diluent to obtain a known concentration of Linagliptin.
- **Chromatographic Conditions:**
 - Column: C18, 250 mm x 4.6 mm, 5 µm
 - Mobile Phase: Gradient or isocratic elution with a phosphate buffer and acetonitrile/methanol mixture.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detection Wavelength: 225 nm or another suitable wavelength determined by UV spectral analysis.[\[10\]](#)
 - Injection Volume: 10 µL[\[10\]](#)
- **Analysis:** Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- **Quantification:** Identify the peaks corresponding to Linagliptin and **Hydroxy Methyl Linagliptin** based on their retention times compared to the reference standards. Calculate the concentration of **Hydroxy Methyl Linagliptin** in the sample using the peak area and the calibration curve generated from the standard solutions.

This protocol outlines a general LC-MS/MS method for the structural confirmation of **Hydroxy Methyl Linagliptin**.

Objective: To confirm the identity and elucidate the structure of **Hydroxy Methyl Linagliptin**.

Instrumentation:

- LC-MS/MS system (e.g., Q-TOF or triple quadrupole) with an electrospray ionization (ESI) source.

Procedure:

- Sample Preparation: Prepare a solution of the isolated impurity or a Linagliptin sample containing the impurity.
- LC Separation: Use an HPLC method similar to the one described above to separate the impurity from the main component.
- MS Analysis:
 - Ionization Mode: Positive ESI mode is typically used for Linagliptin and its related compounds.
 - Full Scan MS: Acquire full scan mass spectra to determine the molecular weight of the impurity.
 - Tandem MS (MS/MS): Select the molecular ion of the impurity and subject it to collision-induced dissociation (CID) to obtain fragmentation patterns.
- Structure Elucidation: Analyze the fragmentation pattern to deduce the structure of the impurity. The fragmentation of the Linagliptin core structure can provide valuable clues to the location of the hydroxyl and methyl groups.

Biological Activity Assessment

While no specific data exists for **Hydroxy Methyl Linagliptin**, it is crucial to assess the potential biological activity of any significant impurity.

In Vitro DPP-4 Inhibition Assay

This assay determines if **Hydroxy Methyl Linagliptin** retains any inhibitory activity against the DPP-4 enzyme.

Objective: To measure the IC₅₀ value of **Hydroxy Methyl Linagliptin** for DPP-4 inhibition.

Materials:

- Recombinant human DPP-4 enzyme
- Fluorogenic DPP-4 substrate (e.g., Gly-Pro-AMC)
- Assay buffer (e.g., Tris-HCl buffer, pH 7.5)
- **Hydroxy Methyl Linagliptin**
- Linagliptin (as a positive control)
- 96-well black microplate
- Fluorometric plate reader

Procedure:

- Prepare serial dilutions of **Hydroxy Methyl Linagliptin** and Linagliptin in the assay buffer.
- In a 96-well plate, add the DPP-4 enzyme to each well, followed by the different concentrations of the test compounds.
- Incubate the plate for a predefined period (e.g., 15 minutes) at 37 °C.
- Initiate the enzymatic reaction by adding the fluorogenic substrate to all wells.
- Measure the fluorescence intensity at regular intervals using a plate reader (Excitation/Emission wavelengths appropriate for the substrate).
- Calculate the rate of reaction for each concentration and determine the IC₅₀ value for **Hydroxy Methyl Linagliptin**.

Cytotoxicity Assay

This assay assesses the potential of **Hydroxy Methyl Linagliptin** to cause cell death.

Objective: To evaluate the cytotoxic effect of **Hydroxy Methyl Linagliptin** on a relevant cell line.

Materials:

- A suitable human cell line (e.g., HepG2 for liver toxicity, or a pancreatic cell line)
- Cell culture medium and supplements
- **Hydroxy Methyl Linagliptin**
- MTT or other viability reagent
- 96-well cell culture plate
- Spectrophotometric plate reader

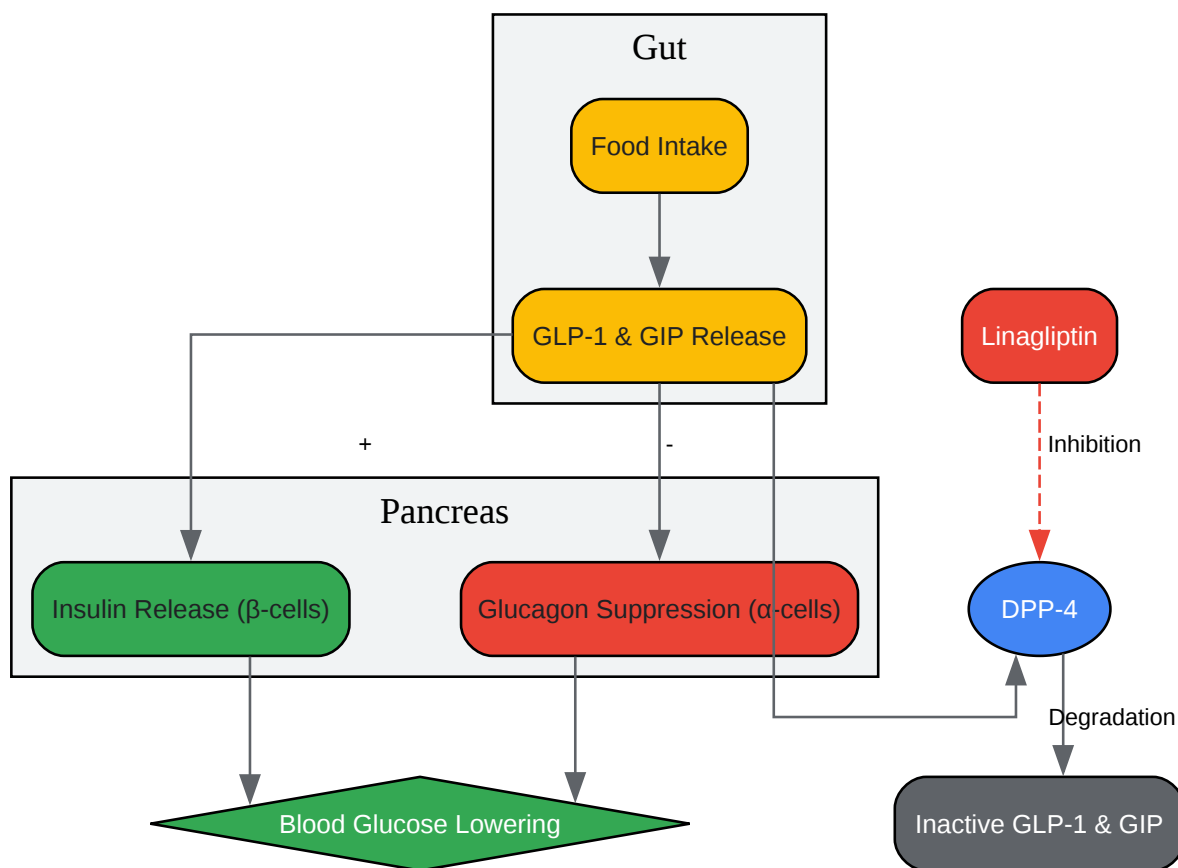
Procedure:

- Seed the cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of **Hydroxy Methyl Linagliptin** for a specified duration (e.g., 24, 48, or 72 hours).
- After the treatment period, add the MTT reagent to each well and incubate to allow the formation of formazan crystals.
- Solubilize the formazan crystals with a suitable solvent.
- Measure the absorbance at the appropriate wavelength using a plate reader.
- Calculate the percentage of cell viability for each concentration and determine the CC_{50} (concentration causing 50% cytotoxicity).

Visualizations

DPP-4 Signaling Pathway

Linagliptin exerts its therapeutic effect by inhibiting the DPP-4 enzyme, which is involved in the incretin pathway.

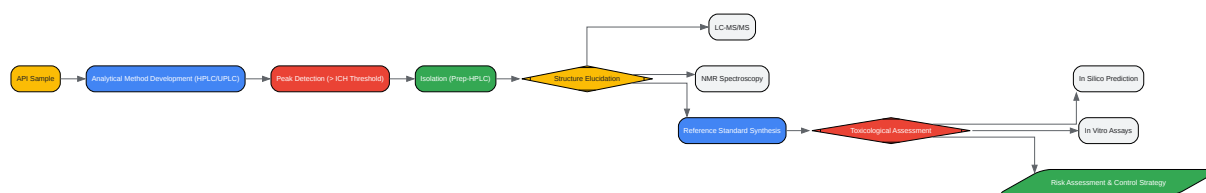


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Caption: The DPP-4 signaling pathway and the mechanism of action of Linagliptin.

Experimental Workflow for Impurity Profiling

The identification and characterization of an unknown impurity like **Hydroxy Methyl Linagliptin** follows a systematic workflow.



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